

Enoxolone Technical Support Center: Stability and Storage Guidelines for Researchers

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Compound of Interest

Compound Name: **Enoxolone**

Cat. No.: **B1671342**

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This technical support center provides guidance on the stability and proper storage of **Enoxolone** (also known as Glycyrrhetic Acid) for research purposes. Adherence to these guidelines is crucial for ensuring the integrity of experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **Enoxolone**?

A1: For optimal stability, solid **Enoxolone** should be stored in a well-closed container, protected from light. Recommended storage temperatures vary depending on the intended duration of storage. For long-term storage, -20°C is recommended, which can ensure stability for up to 36 months.^[1] For shorter periods, storage at 2-8°C is also acceptable.^[2] Some suppliers suggest room temperature storage for the solid powder.^[3]

Q2: How should I store **Enoxolone** in solution?

A2: **Enoxolone** solutions are less stable than the solid form and require more stringent storage conditions. It is recommended to store solutions at -20°C for short-term use, typically up to one month, to prevent loss of potency.^[1] For longer-term storage, it is advisable to prepare fresh solutions. Aliquoting the solution into single-use volumes is recommended to avoid multiple freeze-thaw cycles, which can degrade the compound.

Q3: What solvents are suitable for dissolving **Enoxolone**?

A3: **Enoxolone** is practically insoluble in water.[4][5] It is soluble in ethanol, sparingly soluble in methylene chloride, and freely soluble in chloroform and dioxane.[4][6][7] For cell culture experiments, dimethyl sulfoxide (DMSO) is a commonly used solvent.[8]

Q4: Is **Enoxolone** sensitive to light?

A4: Yes, **Enoxolone** has been shown to be sensitive to light (photolabile).[9] Exposure to light can lead to degradation. Therefore, it is critical to protect both solid **Enoxolone** and its solutions from light by using amber-colored vials or by wrapping containers with aluminum foil.

Q5: How does pH affect the stability of **Enoxolone**?

A5: **Enoxolone** is susceptible to degradation in acidic conditions.[9] Conversely, it is relatively stable in neutral and basic conditions. When preparing solutions or designing experiments, it is important to consider the pH of the medium to minimize degradation.

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Inconsistent experimental results	Degradation of Enoxolone stock solution.	Prepare a fresh stock solution from solid Enoxolone. Ensure proper storage of the stock solution at -20°C in small aliquots to avoid freeze-thaw cycles. Protect the solution from light.
Loss of compound activity over time	Improper storage of solid Enoxolone.	Verify that solid Enoxolone is stored in a tightly sealed container at the recommended temperature (see FAQ A1) and protected from light.
Precipitate forms in the stock solution	Poor solubility or solvent evaporation.	Ensure the appropriate solvent is used and that the concentration does not exceed its solubility limit. Store solutions in tightly sealed vials to prevent solvent evaporation. Gentle warming may help redissolve the precipitate, but prolonged heating should be avoided.
Unexpected peaks in chromatography	Presence of degradation products.	Review the handling and storage procedures. Enoxolone is known to degrade under acidic and photochemical conditions. ^[9] Perform a forced degradation study to identify potential degradation products and ensure your analytical method can resolve them from the parent compound.

Summary of Storage Conditions

Form	Storage Temperature	Duration	Precautions
Solid (Powder)	Room Temperature	Short-term	Protect from light.
2-8°C	Mid-term	Protect from light. [2]	
-20°C	Long-term (up to 36 months)	Protect from light. [1]	
In Solution	-20°C	Up to 1 month	Protect from light; aliquot to avoid freeze-thaw cycles. [1]

Experimental Protocols

Protocol 1: Forced Degradation Study of Enoxolone

This protocol outlines a forced degradation study to identify the degradation pathways of **Enoxolone** under various stress conditions, as recommended by ICH guidelines.[\[10\]](#)[\[11\]](#)[\[12\]](#)

1. Preparation of Stock Solution:

- Prepare a 1 mg/mL stock solution of **Enoxolone** in a suitable solvent (e.g., methanol or DMSO).

2. Stress Conditions:

- Acid Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 1N HCl. Incubate at 60°C for 24 hours. Neutralize with 1N NaOH before analysis.
- Base Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 1N NaOH. Incubate at 60°C for 24 hours. Neutralize with 1N HCl before analysis.
- Oxidative Degradation: Mix 1 mL of the stock solution with 1 mL of 3% hydrogen peroxide. Keep at room temperature for 24 hours, protected from light.

- Thermal Degradation: Place the solid **Enoxolone** powder in a hot air oven at 105°C for 24 hours. Also, reflux the stock solution at 60°C for 24 hours.
- Photodegradation: Expose the stock solution and solid powder to a light source providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter. A control sample should be kept in the dark under the same temperature conditions.

3. Sample Analysis:

- Analyze all samples (stressed and control) by a stability-indicating HPLC method (see Protocol 2).
- Compare the chromatograms to identify and quantify the degradation products.

Protocol 2: Stability-Indicating HPLC Method for **Enoxolone**

This protocol provides a general framework for developing an HPLC method to separate **Enoxolone** from its degradation products.

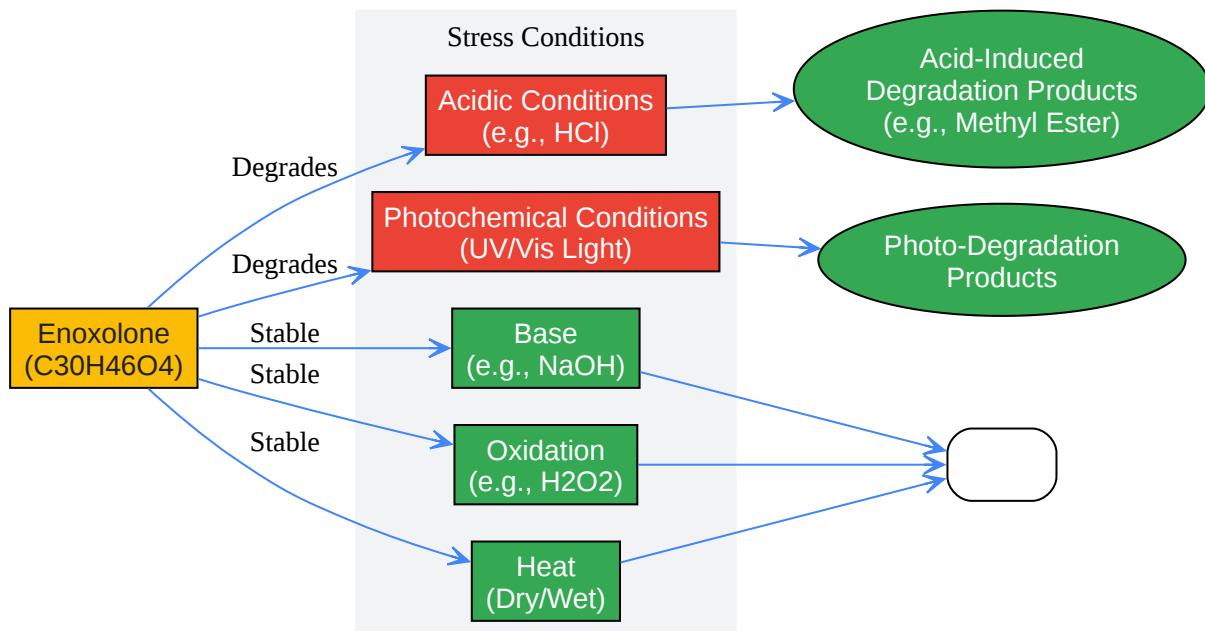
1. Chromatographic Conditions:

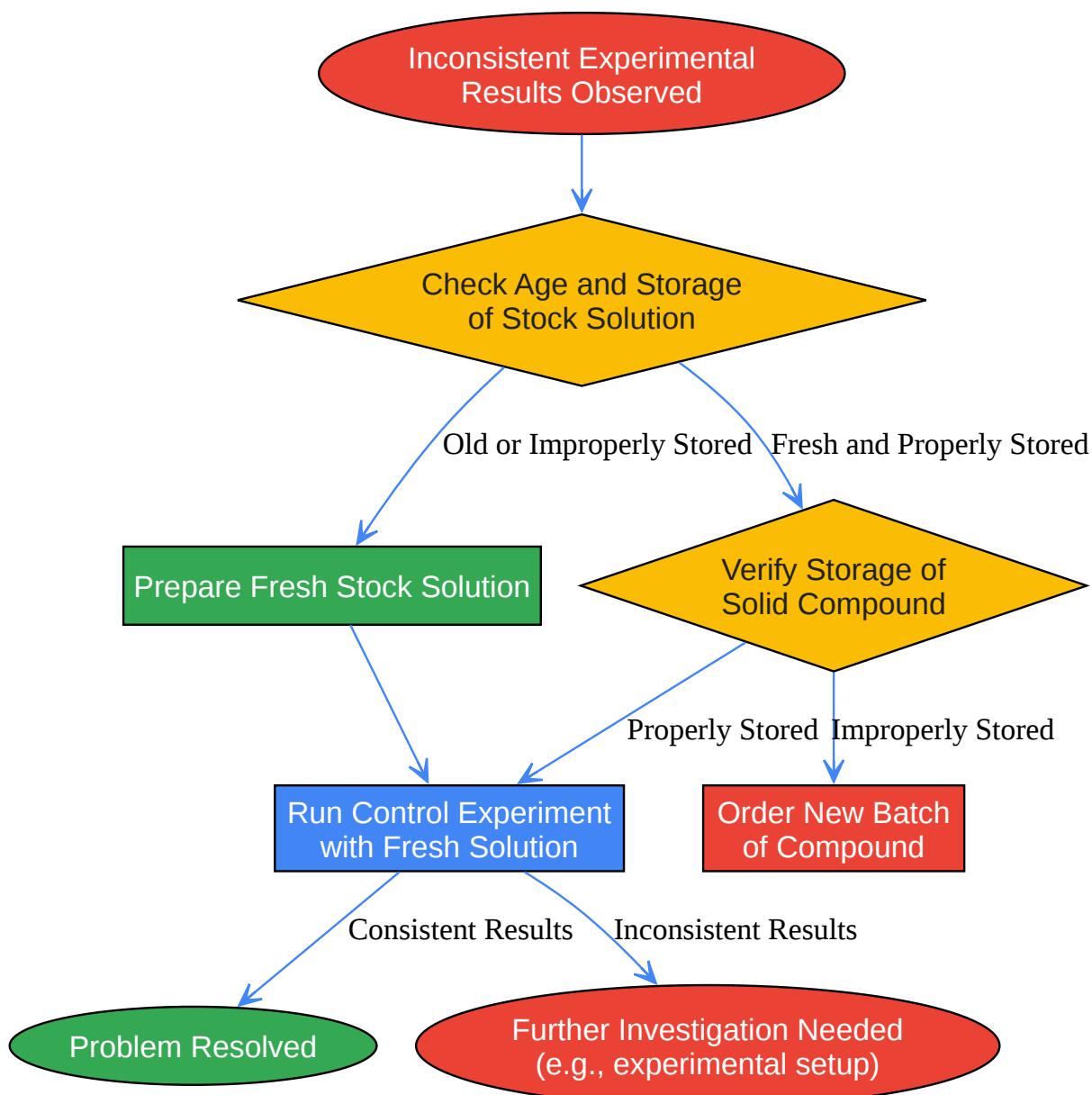
- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm).
- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid) is often a good starting point for triterpenoids.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 254 nm.^[9]
- Injection Volume: 20 µL.
- Column Temperature: 30°C.

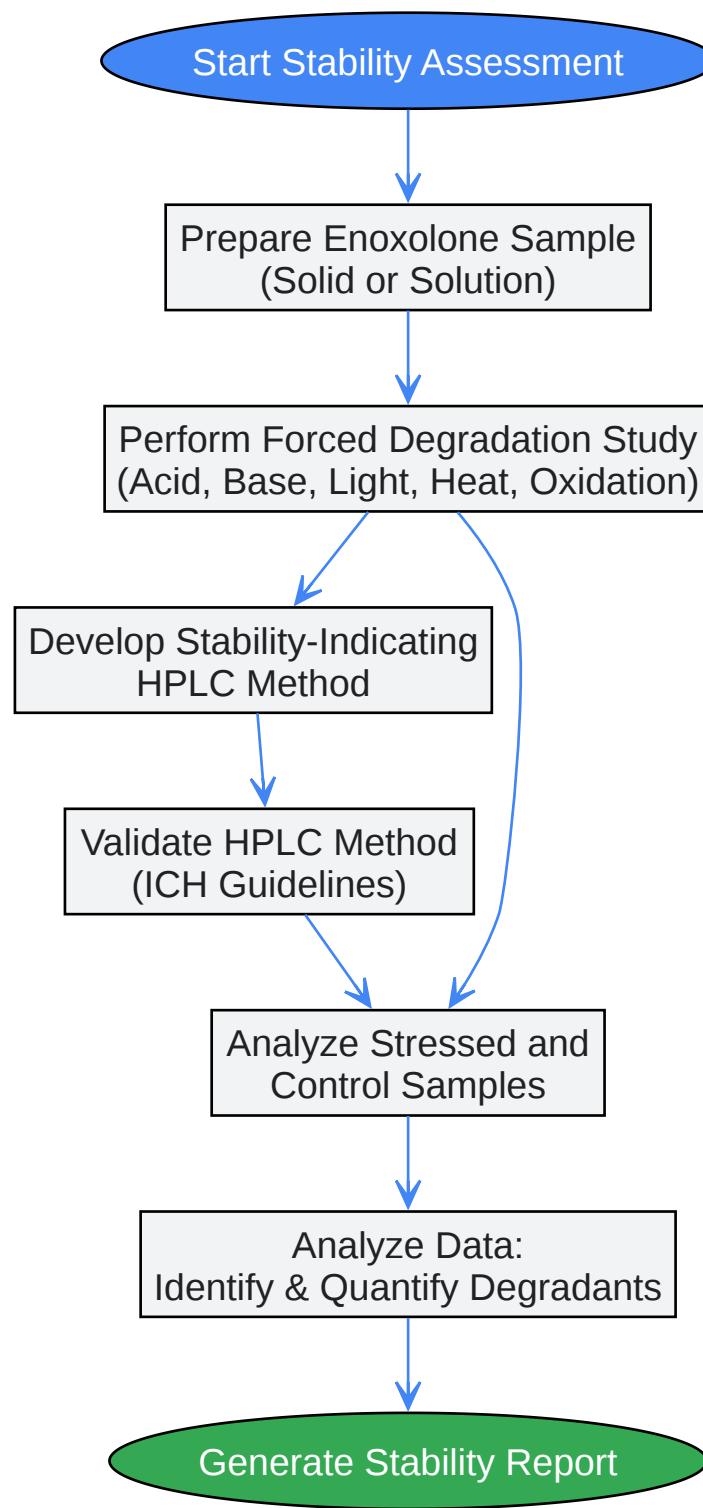
2. Method Validation:

- Validate the method according to ICH guidelines for specificity, linearity, accuracy, precision, and robustness.
- Specificity is demonstrated by the ability to resolve the **Enoxolone** peak from peaks of degradation products generated during the forced degradation study.

Visualizations







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